

Application Notes and Protocols for Photoredox-Catalyzed BCP Functionalization

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Compound of Interest

Compound Name: 2-Fluoro-3-phenylbicyclo[1.1.1]pentane-1-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Rise of Bicyclo[1.1.1]pentanes (BCPs) and the Power of Light

Bicyclo[1.1.1]pentanes (BCPs) have rapidly emerged as prized motifs in medicinal chemistry and materials science.^[1] Their rigid, linear, and three-dimensional structure makes them excellent bioisosteres for commonly used groups like para-substituted benzene rings, tert-butyl groups, and alkynes. The incorporation of BCPs into drug candidates has been shown to improve key pharmacokinetic properties such as aqueous solubility and metabolic stability.^{[1][2]}

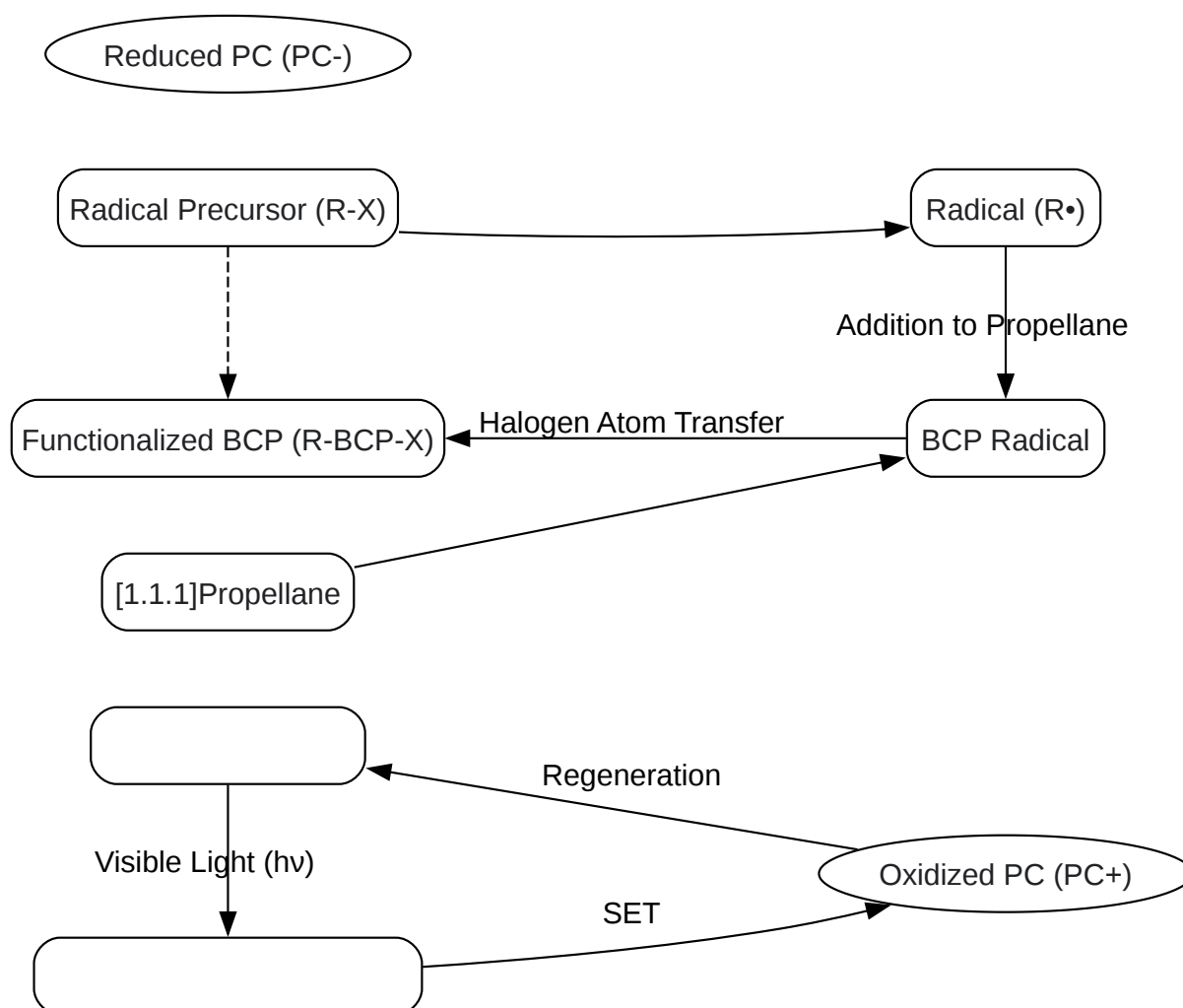
However, the synthetic accessibility of functionalized BCPs has historically been a significant challenge, often requiring harsh reaction conditions and limited to specific substitution patterns. The advent of photoredox catalysis has revolutionized the functionalization of these strained ring systems.^{[3][4]} This approach utilizes visible light to drive chemical reactions under exceptionally mild conditions, offering broad functional group tolerance and enabling novel transformations that were previously unattainable. These light-driven methods often proceed

via radical intermediates, which are well-suited for the ring-opening functionalization of the highly strained precursor, [1.1.1]propellane.^{[3][4]}

This guide provides an in-depth exploration of photoredox-catalyzed BCP functionalization, offering detailed protocols for key transformations, insights into reaction mechanisms, and practical considerations for successful implementation in a research or drug discovery setting.

Core Principle: The Photoredox Catalytic Cycle for BCP Functionalization

The majority of photoredox methods for BCP functionalization rely on the ring-opening of [1.1.1]propellane by a photogenerated radical. The general catalytic cycle is depicted below:



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Caption: Generalized photoredox catalytic cycle for BCP functionalization.

In a typical transformation, a photocatalyst absorbs visible light to reach an excited state. This excited photocatalyst can then engage in a single-electron transfer (SET) with a radical precursor to generate a radical species. This radical subsequently adds to the central bond of [1.1.1]propellane, leading to a bridgehead BCP radical. This intermediate is then trapped, often by the radical precursor in a chain propagation step, to yield the desired functionalized BCP and regenerate the initial radical.

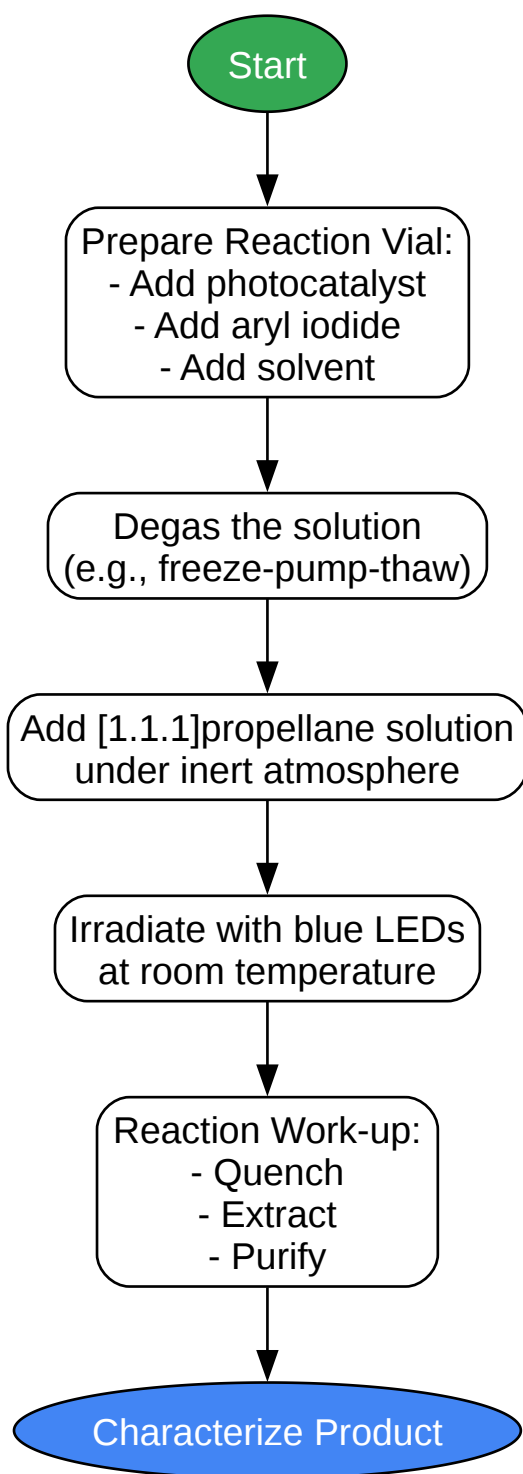
Application Protocol 1: Photoredox-Mediated Arylation of [1.1.1]Propellane

The introduction of aryl groups at the bridgehead position of BCPs is a crucial transformation for creating benzene bioisosteres. Photoredox catalysis enables the use of readily available aryl halides for this purpose.

Rationale and Key Considerations

This protocol is based on an atom transfer radical addition (ATRA) mechanism. The choice of photocatalyst is critical; iridium-based photocatalysts like fac-Ir(ppy)_3 are often effective due to their suitable redox potentials and long-lived excited states.^{[3][4]} The reaction is generally tolerant of a wide range of functional groups on the aryl halide. It is essential to use a solution of [1.1.1]propellane of a known concentration, as it is a volatile and reactive compound. The reaction should be performed under an inert atmosphere to prevent quenching of the excited photocatalyst by oxygen.

Experimental Protocol: General Procedure for Aryl Iodide Addition



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Caption: Experimental workflow for the photoredox arylation of BCPs.

Materials:

- fac-Ir(ppy)₃ (1-2 mol%)
- Aryl iodide (1.0 equiv)
- [1.1.1]Propellane solution in a suitable solvent (e.g., 1.2-1.5 equiv in dioxane)
- Anhydrous solvent (e.g., acetonitrile or dioxane)
- Inert gas (Nitrogen or Argon)
- Photoreactor equipped with blue LEDs

Procedure:

- To an oven-dried vial equipped with a magnetic stir bar, add the photocatalyst (fac-Ir(ppy)₃) and the aryl iodide.
- Evacuate and backfill the vial with an inert gas three times.
- Add the anhydrous solvent via syringe.
- Degas the solution by three cycles of freeze-pump-thaw.
- Under a positive pressure of inert gas, add the solution of [1.1.1]propellane.
- Place the vial in the photoreactor and irradiate with blue LEDs at room temperature for 12-24 hours.
- Upon completion (monitored by TLC or LC-MS), concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to afford the desired 1-aryl-3-iodobicyclo[1.1.1]pentane.

Data Summary: Scope of Aryl Halides

Entry	Aryl Iodide	Product	Yield (%)
1	4-Iodobenzonitrile	1-(4-cyanophenyl)-3-iodobicyclo[1.1.1]pentane	85
2	1-Iodo-4-nitrobenzene	1-Iodo-3-(4-nitrophenyl)bicyclo[1.1.1]pentane	78
3	Methyl 4-iodobenzoate	Methyl 4-(3-iodobicyclo[1.1.1]pentan-1-yl)benzoate	92
4	2-Iodopyridine	2-(3-iodobicyclo[1.1.1]pentan-1-yl)pyridine	65

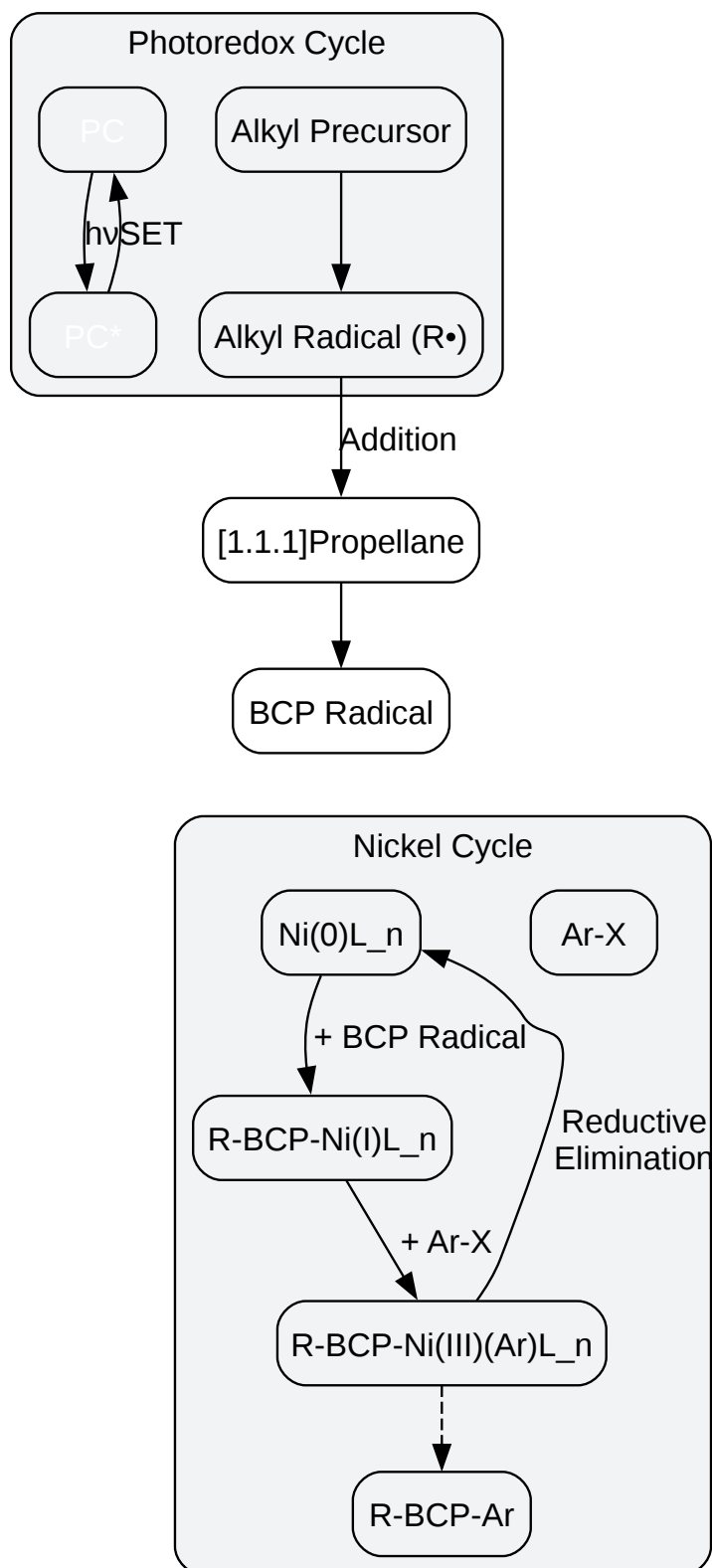
Note: Yields are representative and may vary depending on the specific substrate and reaction conditions.

Application Protocol 2: Dual Nickel/Photoredox Catalysis for Dicarbofunctionalization

A more advanced application of photoredox catalysis in BCP chemistry is its combination with another catalytic cycle, such as nickel catalysis. This dual catalytic approach allows for the three-component coupling of an alkyl radical precursor, [1.1.1]propellane, and an aryl halide, leading to highly functionalized BCPs in a single step.^[5]

Rationale and Key Considerations

This protocol involves the synergistic interplay of a photoredox cycle to generate an alkyl radical and a nickel catalytic cycle for cross-coupling. The alkyl radical adds to [1.1.1]propellane to form a BCP radical, which is then trapped by a low-valent nickel complex. Subsequent oxidative addition of an aryl halide and reductive elimination furnishes the desired 1-alkyl-3-aryl-BCP. The choice of ligand for the nickel catalyst is crucial for efficient cross-coupling.



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Caption: Simplified representation of dual nickel/photoredox catalysis for BCP dicarbofunctionalization.

Experimental Protocol: General Procedure for Three-Component Coupling

Materials:

- Photocatalyst (e.g., $\text{Ir}[\text{dF}(\text{CF}_3)\text{ppy}]_2(\text{dtbbpy})\text{PF}_6$, 1 mol%)
- Nickel catalyst precursor (e.g., $\text{NiCl}_2\cdot\text{glyme}$, 10 mol%)
- Ligand (e.g., dtbbpy, 10 mol%)
- Alkyl radical precursor (e.g., tertiary alkyl tetrafluoroborate salt, 1.5 equiv)
- Aryl bromide (1.0 equiv)
- [1.1.1]Propellane solution (2.0 equiv)
- Anhydrous solvent (e.g., DMF)

Procedure:

- In a glovebox, add the nickel precursor, ligand, photocatalyst, alkyl radical precursor, and aryl bromide to a vial.
- Add the anhydrous solvent, followed by the [1.1.1]propellane solution.
- Seal the vial and remove it from the glovebox.
- Irradiate the reaction mixture with blue LEDs while stirring at room temperature for 24-48 hours.
- After the reaction is complete, dilute the mixture with a suitable solvent (e.g., ethyl acetate) and wash with water.
- Dry the organic layer, concentrate, and purify by flash column chromatography.

Data Summary: Representative Examples

Alkyl Precursor	Aryl Bromide	Product	Yield (%)
1-Adamantyl-BF ₃ K	4-Bromobenzonitrile	1-(1-Adamantyl)-3-(4-cyanophenyl)bicyclo[1.1.1]pentane	75
tert-Butyl-BF ₃ K	1-Bromo-4-fluorobenzene	1-(tert-Butyl)-3-(4-fluorophenyl)bicyclo[1.1.1]pentane	82
Cyclohexyl-BF ₃ K	Methyl 4-bromobenzoate	Methyl 4-(3-cyclohexylbicyclo[1.1.1]pentan-1-yl)benzoate	68

Note: Yields are representative and may vary.

Application Protocol 3: Organophotoredox-Catalyzed α -Amino BCP Synthesis

The synthesis of BCPs bearing an adjacent nitrogen atom is of high interest for accessing novel chemical space in drug discovery. A synergistic organophotoredox and hydrogen atom transfer (HAT) catalysis approach enables the synthesis of α -amino BCPs.

Rationale and Key Considerations

This method involves the generation of an α -amino radical from an amine precursor through a photoredox-mediated oxidation. This radical then adds to [1.1.1]propellane. A subsequent hydrogen atom transfer (HAT) step delivers the final product. The use of an organic photocatalyst, such as 4CzIPN, is often preferred for these transformations. The choice of a suitable hydrogen atom donor is critical for efficient reaction turnover.

Experimental Protocol: General Procedure for α -Amino BCP Synthesis

Materials:

- Organic photocatalyst (e.g., 4CzIPN, 2-5 mol%)
- Amine precursor (e.g., an N-aryl pyrrolidine, 1.0 equiv)
- [1.1.1]Propellane solution (5.0 equiv)
- Hydrogen atom transfer agent (e.g., a bulky thiol)
- Anhydrous solvent (e.g., acetonitrile)

Procedure:

- To an oven-dried vial, add the photocatalyst, amine precursor, and HAT agent.
- Evacuate and backfill with an inert gas.
- Add the anhydrous solvent and degas the solution.
- Add the [1.1.1]propellane solution under an inert atmosphere.
- Irradiate with blue or violet LEDs at room temperature for 24 hours.
- Concentrate the reaction mixture and purify by flash column chromatography.

Data Summary: Scope of Amine Precursors

Amine Precursor	Product	Yield (%)
N-Phenylpyrrolidine	1-(1-Phenylpyrrolidin-2-yl)bicyclo[1.1.1]pentane	70
N-(4-Fluorophenyl)pyrrolidine	1-(1-(4-Fluorophenyl)pyrrolidin-2-yl)bicyclo[1.1.1]pentane	75
N-(Pyridin-2-yl)pyrrolidine	1-(1-(Pyridin-2-yl)pyrrolidin-2-yl)bicyclo[1.1.1]pentane	62

Note: Yields are representative and may vary.

Conclusion and Future Outlook

Photoredox catalysis has undeniably opened new avenues for the functionalization of bicyclo[1.1.1]pentanes, transforming them from synthetically challenging curiosities into readily accessible building blocks for drug discovery and materials science. The mild reaction conditions, broad functional group tolerance, and the ability to forge previously difficult-to-access bonds underscore the power of this technology. Future developments in this field will likely focus on enantioselective functionalizations, the development of more sustainable and cost-effective photocatalysts, and the application of these methods to the late-stage functionalization of complex bioactive molecules.

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